

An In-depth Technical Guide to the Physical Properties of sec-Butyl Acetate

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Compound of Interest

Compound Name: *Sec-butyl acetate*

Cat. No.: *B091578*

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This technical guide provides a comprehensive overview of the core physical properties of **sec-butyl acetate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and standardized experimental methodologies.

Quantitative Physical Properties

sec-Butyl acetate, also known as 2-butyl acetate, is a colorless, flammable liquid with a characteristic fruity odor.[1] It is one of four isomers of butyl acetate and is widely used as a solvent.[2] The following table summarizes its key physical properties as reported in the literature. Note that minor variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	112 °C	Standard Pressure	[2][3]
111-112 °C	Not Specified		
112.3 °C	Not Specified		
112.6 °C	at 760 mmHg	[4]	
112-113 °C	dl-Form	[5]	
Density	0.87 g/cm ³	Not Specified	[2]
0.8664 g/cm ³	Not Specified	[1]	
0.872 g/mL	at 25 °C		
0.883 g/cm ³	Not Specified	[4]	
0.870 g/mL	Not Specified	[3]	
0.865 g/mL	at 25 °C (relative to water at 4 °C)	[5]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for substance identification, purity assessment, and process design. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid such as **sec-butyl acetate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, characterized by the transition from liquid to gas.[6][7]

Method 1: Micro-Boiling Point Determination (Capillary Method)

This method is suitable when only a small sample volume is available.[8]

- Apparatus: A Thiele tube or a MelTemp apparatus, a thermometer, a capillary tube (sealed at one end), and a smaller, inverted capillary tube (or bell).[6][9]
- Procedure:

- A small amount of the liquid sample (a few mL) is placed in a small test tube.[\[8\]](#)
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The apparatus is heated gently. Initially, trapped air will be expelled from the inverted capillary, seen as a slow stream of bubbles.[\[9\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube as the liquid vaporizes.[\[9\]](#)
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube. This occurs when the external pressure equals the vapor pressure of the liquid.[\[7\]](#)[\[9\]](#)

Method 2: Simple Distillation

For larger sample volumes, distillation is a common and accurate method for determining the boiling point of a pure liquid.[\[8\]](#)[\[10\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid sample is placed in the distillation flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.[\[8\]](#)
 - The liquid is heated to a gentle boil. As the liquid boils, its vapor travels into the condenser.
 - The temperature is monitored. For a pure substance, the temperature will remain constant throughout the distillation process as the vapor condenses into the receiving flask.[\[8\]](#)[\[10\]](#)
 - This stable temperature reading is recorded as the boiling point of the liquid.[\[10\]](#)

Density is an intrinsic property defined as the mass of a substance per unit volume.[11]

Method 1: Using a Graduated Cylinder and Balance

This is a straightforward method for determining density.

- Apparatus: An electronic balance and a graduated cylinder.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder and record it.[12]
 - Add a specific volume of **sec-butyl acetate** to the graduated cylinder. Record the volume precisely, reading from the bottom of the meniscus.[12]
 - Measure the combined mass of the graduated cylinder and the liquid.[12]
 - Subtract the mass of the empty cylinder to find the mass of the liquid.
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [11] To improve accuracy, this process can be repeated with different volumes and the results averaged. [12]

Method 2: Using a Pycnometer

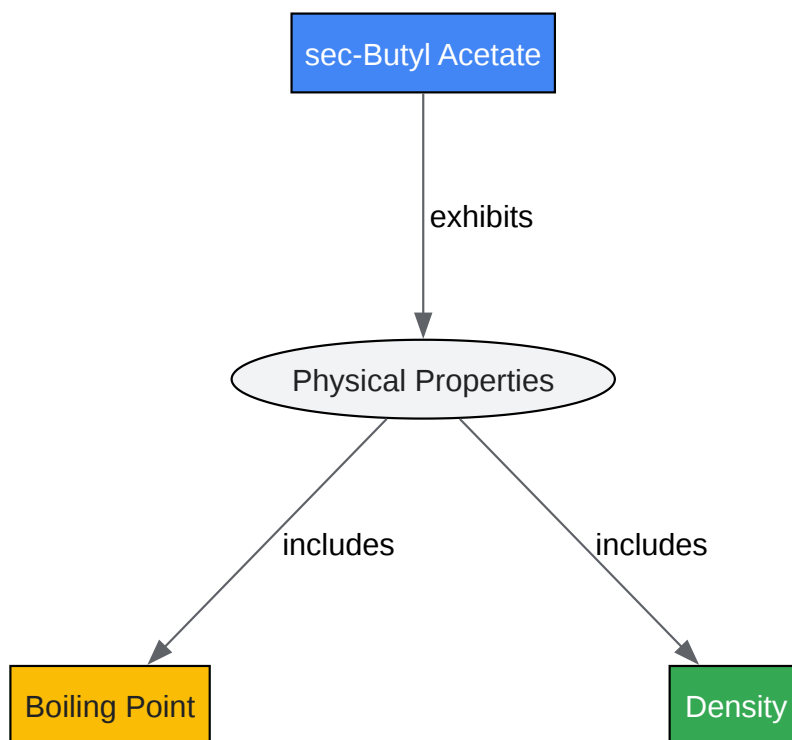
A pycnometer is a glass flask with a precisely defined volume, allowing for a more accurate density measurement.[13]

- Apparatus: A pycnometer and an electronic balance.
- Procedure:
 - Weigh the clean, dry pycnometer and record its mass.
 - Fill the pycnometer completely with the liquid sample, ensuring no air bubbles are trapped. Insert the stopper and wipe away any excess liquid.
 - Weigh the filled pycnometer.

- Subtract the mass of the empty pycnometer to determine the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.[13]

Logical Relationships

The following diagram illustrates the fundamental relationship between the chemical substance and its measurable physical properties, which are essential for its identification and characterization.



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Caption: Relationship between **sec-Butyl Acetate** and its core physical properties.

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